

# Phenyl-d5 Isocyanate: A Technical Guide to its Chemical Properties and Structure

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## Compound of Interest

Compound Name: Phenyl-d5 isocyanate

Cat. No.: B1357203

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and structure of **Phenyl-d5 isocyanate**, a deuterated analog of phenyl isocyanate. This isotopically labeled compound is a valuable tool in various research applications, including as an internal standard in analytical methods and for mechanistic studies in drug development.

## Core Chemical and Physical Properties

**Phenyl-d5 isocyanate** ( $C_6D_5NCO$ ) is a stable isotope-labeled compound where the five hydrogen atoms on the phenyl ring are replaced with deuterium. This isotopic substitution results in a higher molecular weight compared to its non-deuterated counterpart, which is a key feature for its use in mass spectrometry-based applications.

Property	Value	Source
CAS Number	83286-56-0	--INVALID-LINK--
Molecular Formula	C <sub>7</sub> D <sub>5</sub> NO	--INVALID-LINK--
Molecular Weight	124.15 g/mol	--INVALID-LINK--
Isotopic Purity	≥98 atom % D	--INVALID-LINK--
Appearance	Colorless liquid	Inferred from Phenyl Isocyanate
Boiling Point	162-163 °C (lit.)	--INVALID-LINK--
Melting Point	-30 °C (lit.)	--INVALID-LINK--
Density	1.142 g/mL at 25 °C	--INVALID-LINK--
Refractive Index	n <sub>20/D</sub> 1.535 (lit.)	--INVALID-LINK--

## Chemical Structure

The structure of **Phenyl-d5 isocyanate** consists of a pentadeuterated phenyl ring attached to an isocyanate functional group (-N=C=O). The isocyanate group is highly reactive and is the center of the molecule's characteristic chemical behavior.

Structural Feature	Description
SMILES String	<chem>[2H]c1c([2H])c([2H])c(N=C=O)c([2H])c1[2H]</chem>
InChI Key	DGTNSSLYPYDJGL-RALIUCGRSA-N

While specific bond lengths and angles for the deuterated compound are not readily available, the geometry is expected to be very similar to that of phenyl isocyanate, which is a planar molecule.

## Experimental Protocols

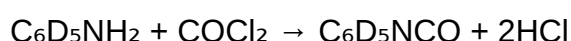
Detailed experimental protocols for the synthesis and purification of **Phenyl-d5 isocyanate** are not widely published. However, general methods for the preparation of aromatic isocyanates

can be adapted.

## Synthesis of Phenyl-d5 Isocyanate (General Method)

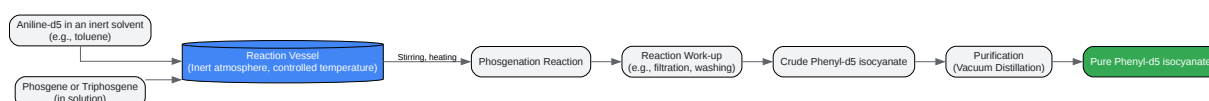
The synthesis of phenyl isocyanates typically involves the reaction of the corresponding aniline with phosgene or a phosgene equivalent, such as triphosgene. For the synthesis of **Phenyl-d5 isocyanate**, aniline-d5 would be the starting material.

Reaction:



Disclaimer: This reaction involves highly toxic reagents (phosgene or its equivalents) and should only be performed by trained professionals in a well-ventilated fume hood with appropriate safety precautions.

Illustrative Experimental Workflow:



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Caption: A generalized workflow for the synthesis of **Phenyl-d5 isocyanate**.

## Purification by Vacuum Distillation (General Method)

Phenyl isocyanates are typically purified by vacuum distillation to remove impurities and unreacted starting materials.

Illustrative Experimental Protocol:

- The crude **Phenyl-d5 isocyanate** is transferred to a distillation flask.

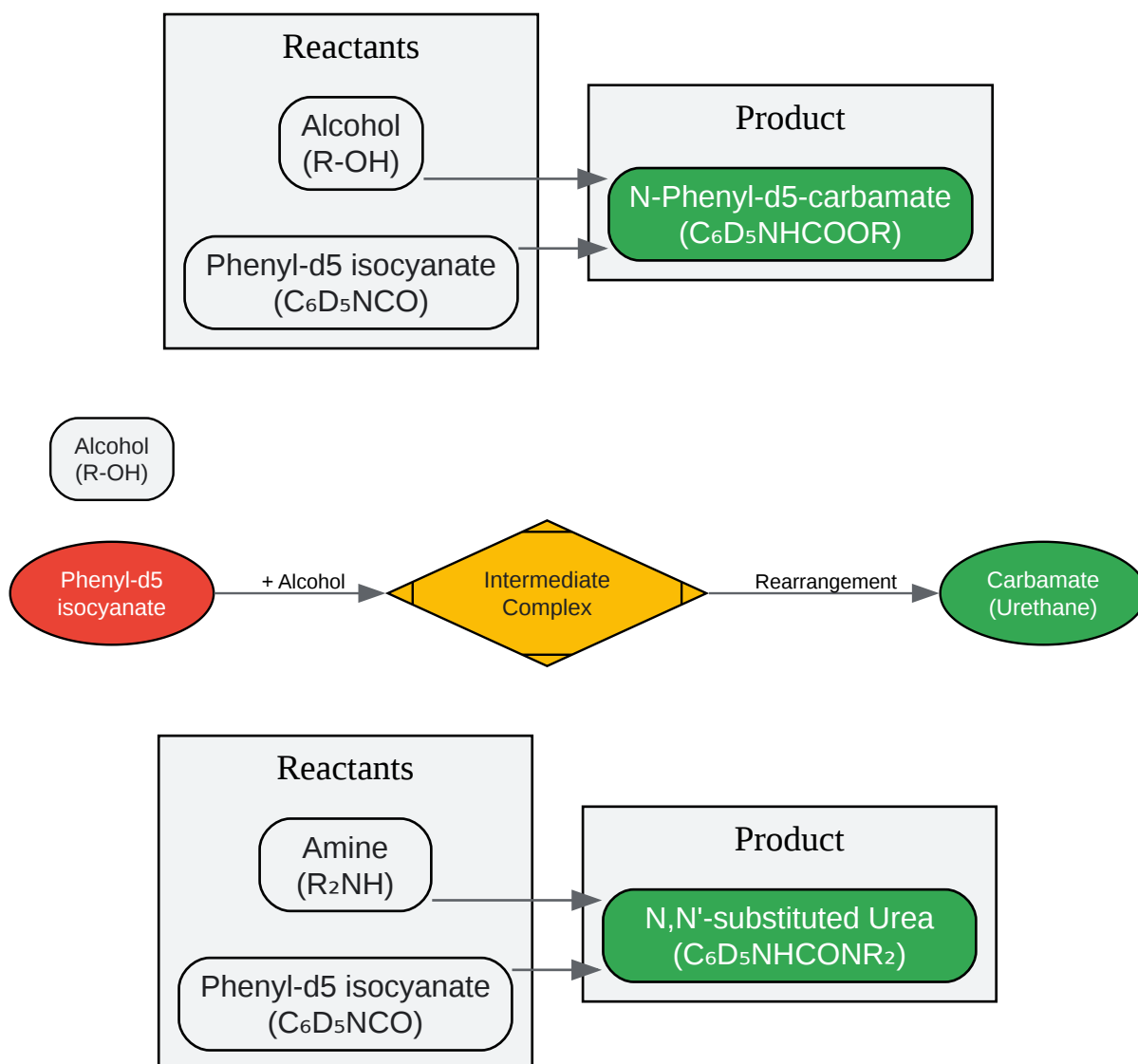
- The distillation apparatus is assembled for vacuum distillation, ensuring all joints are properly sealed.
- A vacuum is gradually applied to the system.
- The flask is heated gently in an oil bath.
- The fraction distilling at the expected boiling point of **Phenyl-d5 isocyanate** under the applied pressure is collected in a pre-weighed receiving flask.
- The purified product is stored under an inert atmosphere (e.g., nitrogen or argon) at a low temperature to prevent degradation.

## Key Chemical Reactions

The isocyanate group in **Phenyl-d5 isocyanate** is a powerful electrophile, making it highly reactive towards nucleophiles such as alcohols and amines.

### Reaction with Alcohols to Form Carbamates

**Phenyl-d5 isocyanate** reacts with alcohols to form N-phenyl-d5-carbamates. This reaction is fundamental in polyurethane chemistry.



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